

Ipatasertib-NH2 solubility and stability issues

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Compound of Interest

Compound Name: *Ipatasertib-NH2*

Cat. No.: *B8103706*

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Technical Support Center: Ipatasertib-NH2

This technical support center provides guidance for researchers, scientists, and drug development professionals on the solubility and stability of **Ipatasertib-NH2**. The information is presented in a question-and-answer format to address common issues encountered during experiments.

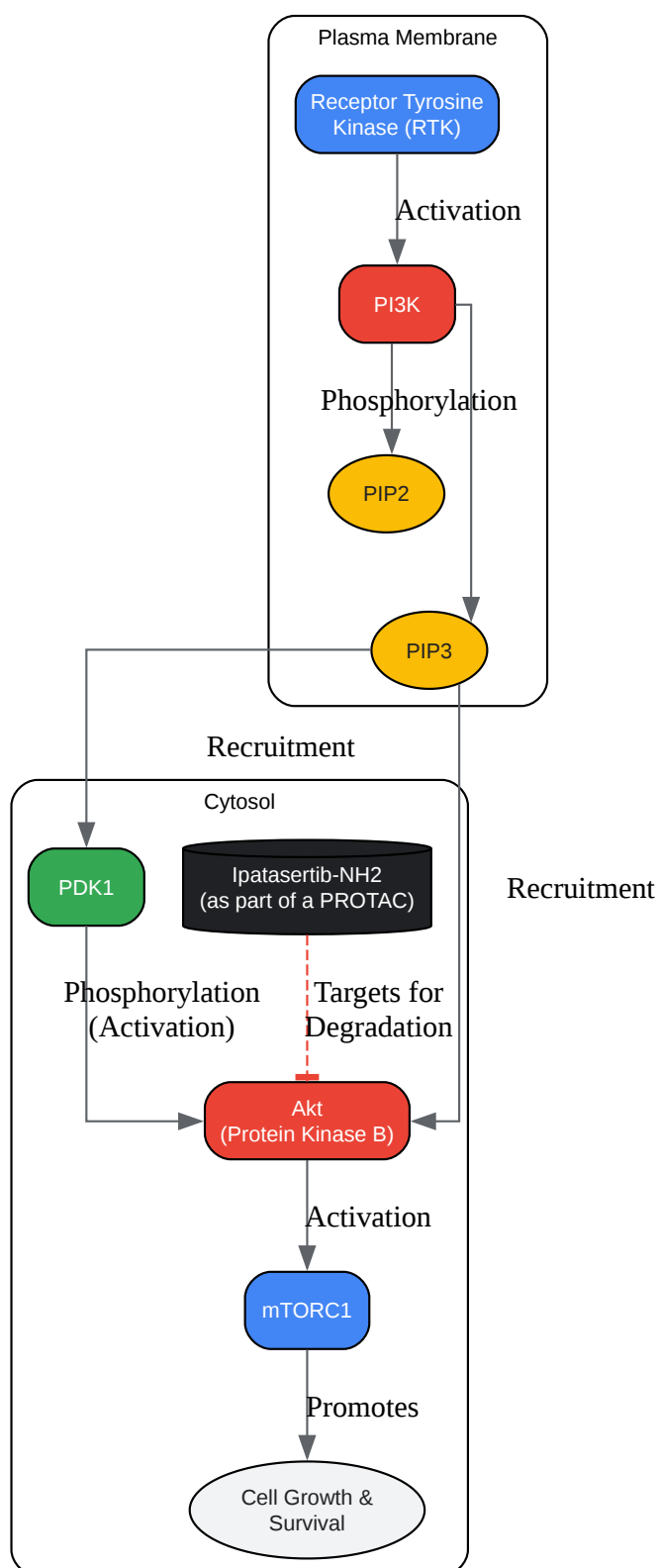
Frequently Asked Questions (FAQs)

Q1: What is **Ipatasertib-NH2** and its mechanism of action?

Ipatasertib-NH2 is a derivative of Ipatasertib, a potent and selective inhibitor of the serine/threonine protein kinase Akt (also known as protein kinase B).[1] **Ipatasertib-NH2** functions as a ligand for the target protein Akt in the context of Proteolysis Targeting Chimeras (PROTACs).[2] PROTACs are heterobifunctional molecules that recruit an E3 ubiquitin ligase to a target protein, leading to its ubiquitination and subsequent degradation by the proteasome.[3] Therefore, **Ipatasertib-NH2** is designed to be incorporated into a PROTAC to induce the degradation of Akt.

The PI3K/Akt signaling pathway is a crucial intracellular pathway that regulates a wide range of cellular processes, including cell growth, proliferation, survival, and metabolism.[4] Dysregulation of this pathway is frequently observed in cancer.[1] By inducing the degradation of Akt, **Ipatasertib-NH2**-based PROTACs can effectively shut down this signaling cascade.

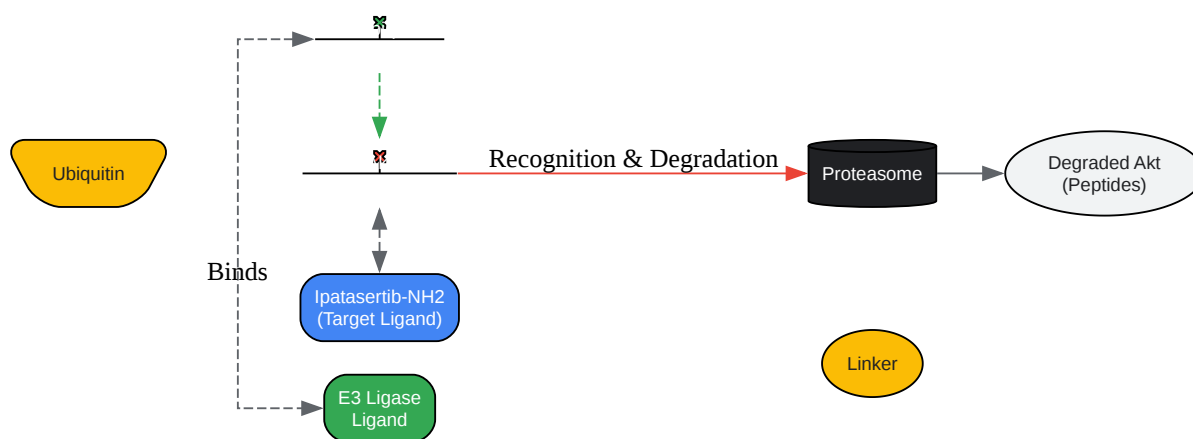
Diagram of the PI3K/Akt Signaling Pathway



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Caption: The PI3K/Akt signaling pathway and the role of **Ipatasertib-NH2**.

Diagram of the PROTAC Mechanism of Action



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Caption: General mechanism of action for an **Ipatasertib-NH2**-based PROTAC.

Troubleshooting Guides

Solubility Issues

Q2: I am having trouble dissolving **Ipatasertib-NH2**. What solvents are recommended?

Ipatasertib-NH2 has limited aqueous solubility. For in vitro experiments, it is highly soluble in dimethyl sulfoxide (DMSO).

Solvent	Known Solubility	Notes
DMSO	200 mg/mL	Ultrasonic treatment may be needed. Use freshly opened, anhydrous DMSO as it is hygroscopic and absorbed water can reduce solubility.
Ethanol	Data not available for Ipatasertib-NH ₂ . (Ipatasertib: 91 mg/mL)	Solubility is expected to be good, but lower than in DMSO.
Water	Data not available for Ipatasertib-NH ₂ . (Ipatasertib: Insoluble)	Considered practically insoluble in aqueous buffers like PBS.

For in vivo studies, a stock solution in DMSO can be further diluted in vehicles containing co-solvents and surfactants. Here are some suggested formulations:

- PEG300/Tween-80/Saline: A mixture of 40% PEG300, 5% Tween-80, and 55% saline.
- SBE- β -CD in Saline: A 20% solution of sulfobutylether- β -cyclodextrin in saline.
- Corn Oil: Direct dilution of the DMSO stock into corn oil.

Q3: My **Ipatasertib-NH₂** precipitates out of solution during my experiment. What can I do?

Precipitation can occur due to the low aqueous solubility of **Ipatasertib-NH₂**. Consider the following troubleshooting steps:

- Check Solvent Concentration: Ensure the final concentration of DMSO or other organic solvents in your aqueous experimental medium is low enough to be tolerated by your system but high enough to maintain solubility.
- pH of the Medium: The solubility of compounds with ionizable groups can be pH-dependent. While specific data for **Ipatasertib-NH₂** is not available, molecules with amine groups are generally more soluble at acidic pH.

- **Use of Surfactants or Solubilizing Agents:** For cell-based assays, a very low, non-toxic concentration of a surfactant like Tween-20 might help maintain solubility.
- **Fresh Preparations:** Always prepare fresh working solutions from a stock solution for each experiment.

Stability Issues

Q4: How should I store **Ipatasertib-NH2**?

Proper storage is crucial to maintain the integrity of the compound.

Form	Storage Temperature	Duration	Notes
Solid Powder	-20°C	3 years	Aliquot to avoid repeated freeze-thaw cycles.
	4°C	2 years	
In DMSO	-80°C	6 months	
-20°C	1 month		

Q5: I am concerned about the stability of **Ipatasertib-NH2** in my experimental conditions. What are the likely degradation pathways?

Specific degradation pathways for **Ipatasertib-NH2** have not been publicly documented. However, based on its chemical structure, which includes a piperazine ring and amide-like bonds, potential degradation pathways could include:

- **Hydrolysis:** The amide bond could be susceptible to hydrolysis under strongly acidic or basic conditions.
- **Oxidation:** The piperazine ring and other electron-rich parts of the molecule could be susceptible to oxidation.
- **Photodegradation:** Exposure to UV or high-intensity visible light may cause degradation.

It is recommended to protect solutions of **Ipatasertib-NH2** from light and to use buffers within a neutral pH range for experiments unless otherwise required.

Experimental Protocols

Protocol 1: Preparation of a 10 mM Stock Solution in DMSO

Materials:

- **Ipatasertib-NH2** (solid powder)
- Anhydrous DMSO
- Sterile microcentrifuge tubes
- Vortex mixer
- Sonicator (optional)

Procedure:

- Calculate the mass of **Ipatasertib-NH2** required to make a 10 mM solution. (Molecular Weight of **Ipatasertib-NH2**: 415.92 g/mol)
- Weigh the required amount of **Ipatasertib-NH2** powder and place it in a sterile microcentrifuge tube.
- Add the calculated volume of anhydrous DMSO to the tube.
- Vortex the solution until the solid is completely dissolved. If necessary, use an ultrasonic bath for a few minutes to aid dissolution.
- Aliquot the stock solution into single-use volumes in sterile microcentrifuge tubes.
- Store the aliquots at -80°C for up to 6 months or at -20°C for up to 1 month.

Protocol 2: General Procedure for a Forced Degradation Study

This is a general protocol and would require optimization for **Ipatasertib-NH2**. The goal is to achieve 5-20% degradation.

Materials:

- **Ipatasertib-NH2** stock solution (e.g., 10 mM in DMSO)
- 0.1 M HCl
- 0.1 M NaOH
- 3% Hydrogen Peroxide (H₂O₂)
- Water bath or incubator
- HPLC system with UV detector

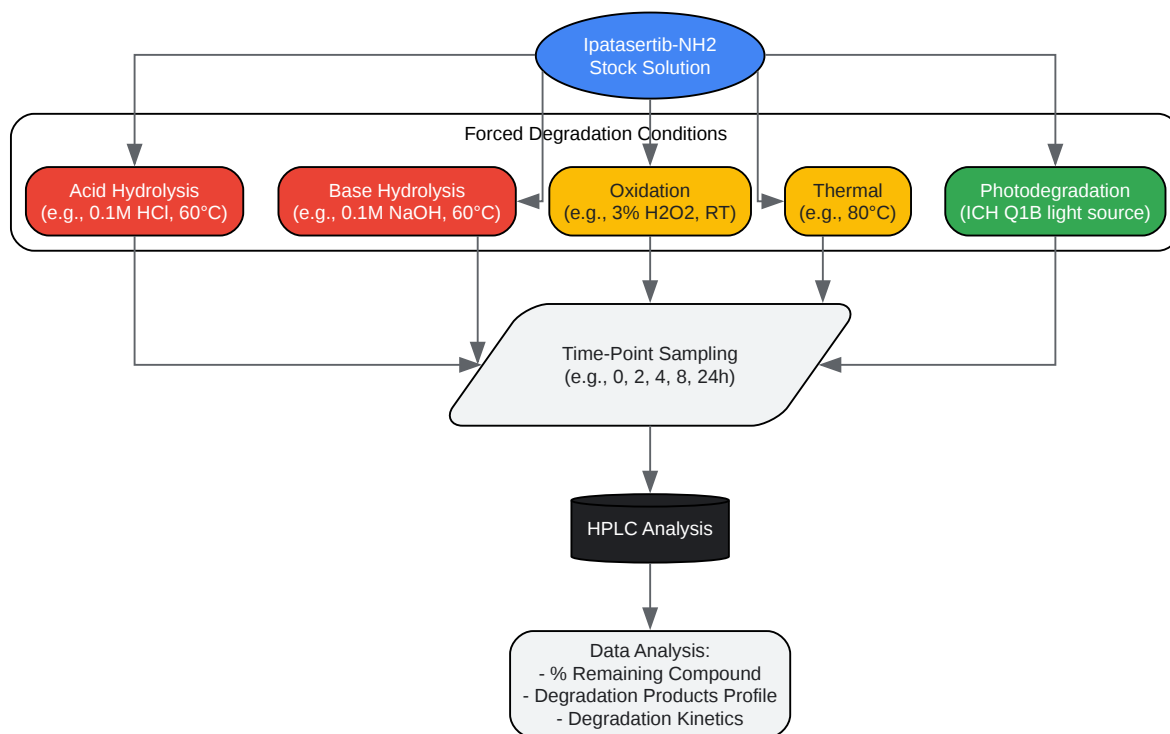
Procedure:

- **Acid Hydrolysis:** Mix the **Ipatasertib-NH2** stock solution with 0.1 M HCl to a final concentration of 100 µM. Incubate at 60°C. Take samples at various time points (e.g., 0, 2, 4, 8, 24 hours). Neutralize the samples with an equivalent amount of 0.1 M NaOH before HPLC analysis.
- **Base Hydrolysis:** Mix the **Ipatasertib-NH2** stock solution with 0.1 M NaOH to a final concentration of 100 µM. Incubate at 60°C. Take samples at various time points. Neutralize the samples with an equivalent amount of 0.1 M HCl before HPLC analysis.
- **Oxidative Degradation:** Mix the **Ipatasertib-NH2** stock solution with 3% H₂O₂ to a final concentration of 100 µM. Incubate at room temperature, protected from light. Take samples at various time points.
- **Thermal Degradation:** Dilute the **Ipatasertib-NH2** stock solution in a suitable solvent (e.g., DMSO/water mixture) to a final concentration of 100 µM. Incubate at a high temperature (e.g., 80°C). Take samples at various time points.
- **Photodegradation:** Expose a solution of **Ipatasertib-NH2** (100 µM) in a photostable container to a light source compliant with ICH Q1B guidelines (e.g., Xenon lamp or a

combination of cool white fluorescent and near-UV lamps). A control sample should be wrapped in aluminum foil and kept under the same conditions. Take samples at various time points.

- Analysis: Analyze all samples by a validated stability-indicating HPLC method to determine the percentage of **Ipatasertib-NH2** remaining and to detect the formation of any degradation products.

Diagram of a General Experimental Workflow for Stability Assessment



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Caption: A general workflow for assessing the stability of **Ipatasertib-NH2**.

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